

Essential Safety and Disposal Procedures for NSC 140873

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NSC 140873

Cat. No.: B1680123

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Disclaimer: A specific Safety Data Sheet (SDS) containing detailed disposal procedures for **NSC 140873** could not be located. The following guidance is based on general best practices for the disposal of hazardous laboratory chemicals, particularly chlorinated aromatic compounds. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure full compliance with local, state, and federal regulations.

Researchers and laboratory personnel must handle **NSC 140873** with caution, assuming it possesses hazardous characteristics typical of related chemical structures. Proper personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, should be worn at all times when handling this compound.

Step-by-Step Disposal Protocol

- Waste Identification and Segregation:
 - Treat all materials contaminated with **NSC 140873**, including unused product, solutions, and contaminated labware (e.g., pipette tips, gloves, absorbent paper), as hazardous waste.
 - Collect this waste in a dedicated, properly labeled hazardous waste container.^{[1][2]}
 - Do not mix this waste with non-hazardous trash or other incompatible waste streams.^{[1][3]}
^[4] Specifically, halogenated organic waste must be segregated from non-halogenated

solvent waste.[3][5][6] Aqueous waste should also be collected separately from organic solvent waste.[3]

- Container Requirements:
 - Use a container made of a material compatible with chlorinated organic compounds (e.g., glass or high-density polyethylene). The container must be in good condition, leak-proof, and have a secure, screw-on cap.[1][4][7]
 - Ensure the container is clearly and accurately labeled.[4][8] The label must include the words "Hazardous Waste," the full chemical name "**NSC 140873**," a list of all constituents by percentage, and the relevant hazard warnings (e.g., "Toxic," "Irritant").[1][4]
 - Keep the waste container closed at all times, except when adding waste.[1][4][8][9] This prevents the release of potentially harmful vapors.
- Storage in a Satellite Accumulation Area (SAA):
 - Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of waste generation.[4][8]
 - The SAA must provide secondary containment, such as a larger, chemical-resistant bin, to contain any potential leaks or spills.[1][10]
 - Store incompatible waste types separately within the SAA to prevent accidental mixing.[4][7] For example, keep organic waste away from strong oxidizers.
- Arranging for Final Disposal:
 - Do not dispose of **NSC 140873** down the drain or as regular solid waste.[1][9][11] Evaporation is not a permissible method of disposal.[9][10]
 - Once the waste container is full (generally not exceeding 90% capacity to allow for expansion), or if waste generation is complete, contact your institution's EHS department to schedule a waste pickup.[1][7][8]
 - The generally accepted and environmentally responsible method for disposing of chlorinated organic residues is through high-temperature incineration at a licensed

hazardous waste treatment and disposal facility.[12]

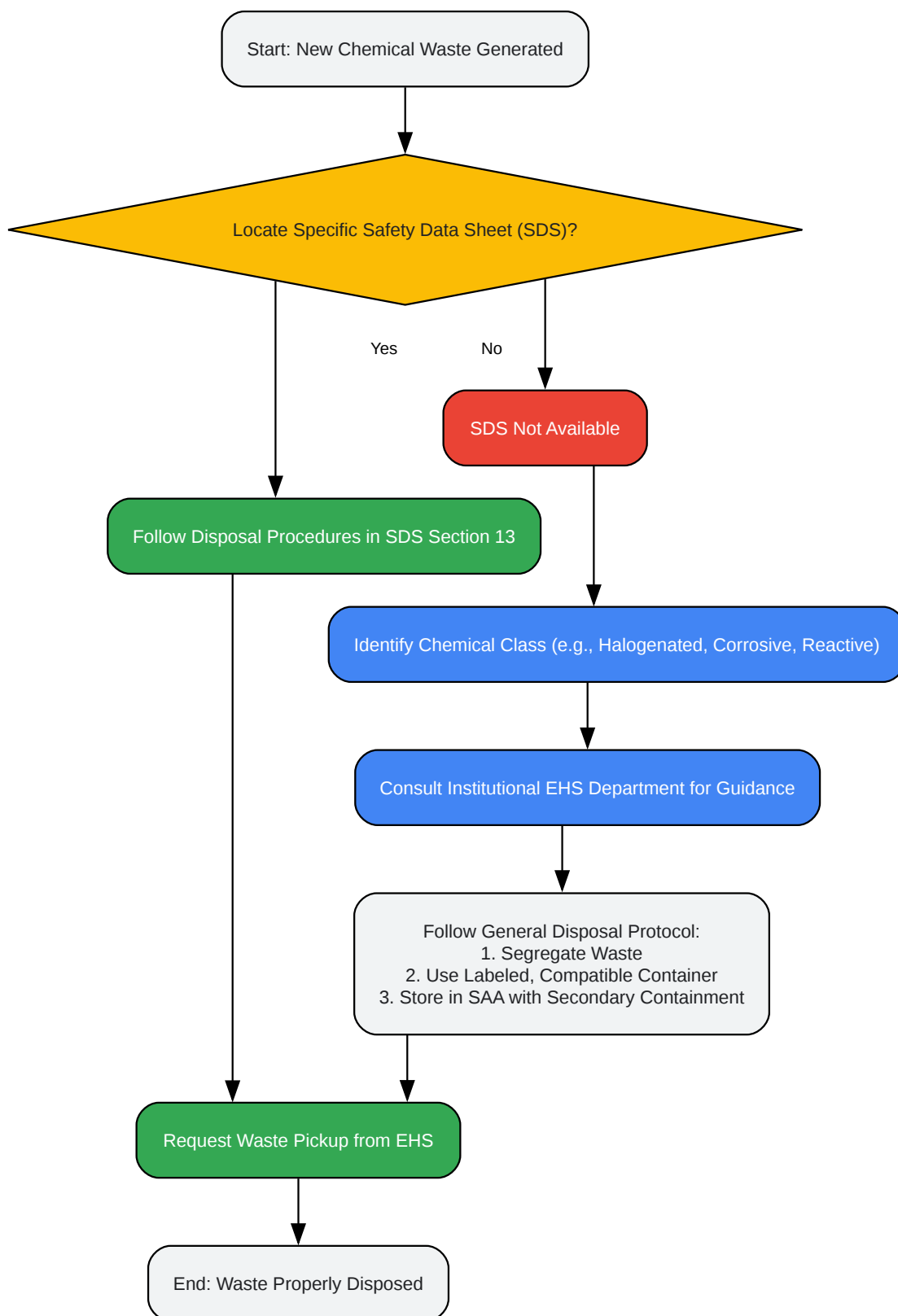
- Spill and Emergency Procedures:
 - In the event of a spill, immediately alert personnel in the area and evacuate if necessary.
 - If trained and safe to do so, contain the spill using an appropriate chemical spill kit.[13]
 - Collect all spill cleanup materials (absorbent pads, contaminated gloves, etc.) and place them in the hazardous waste container for **NSC 140873**.[9]
 - Report all spills to your laboratory supervisor and the EHS department.[1]

Summary of Inferred Properties and Disposal Considerations

Inferred Property of NSC 140873	Corresponding Disposal Consideration	Rationale
Chlorinated Organic Compound	Segregate as halogenated waste.	Disposal facilities often use different processes for halogenated (incineration with scrubbers) and non-halogenated (fuel blending) solvents.[3][6]
Aromatic Structure	Do not dispose of by burning in open air; requires a specialized incinerator.	Incomplete combustion of aromatic compounds can produce toxic byproducts and soot.[14]
Solid at Room Temperature	Collect as solid waste in a compatible, sealed container.	Prevents dispersal of dust. Contaminated items must also be collected.
Potential Toxicity/Irritancy	Handle with appropriate PPE. Label waste with "Toxic" or "Irritant" hazard warnings.	Protects personnel handling the chemical and waste. Communicates hazards to waste management staff.

Visual Guidance: Chemical Waste Disposal Workflow

The following diagram illustrates the logical steps for determining the proper disposal route for a laboratory chemical, especially when specific information is not readily available.



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Caption: Workflow for Safe Laboratory Chemical Waste Disposal.

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- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for NSC 140873]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1680123#nsc-140873-proper-disposal-procedures>]

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